

# An In-depth Technical Guide to Safety Precautions for Handling MES Powder

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## Compound of Interest

Compound Name: MES sodium salt

CAS No.: 71119-23-8

Cat. No.: B011074

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety protocols and technical information for the handling of 2-(N-morpholino)ethanesulfonic acid (MES) powder, a common buffering agent in biochemical and biological research. Adherence to these guidelines is crucial for ensuring personnel safety and maintaining a secure laboratory environment.

## Hazard Identification and Classification

MES powder is classified as a hazardous substance. According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), MES monohydrate can cause skin irritation, serious eye irritation, and may cause respiratory irritation.<sup>[1]</sup> It is also harmful if swallowed.<sup>[2]</sup>

Table 1: GHS Hazard Classification for MES Monohydrate

| Hazard Class                                                                       | Category        | Hazard Statement                       |
|------------------------------------------------------------------------------------|-----------------|----------------------------------------|
| Acute Toxicity, Oral                                                               | Category 4      | H302: Harmful if swallowed             |
| Skin Corrosion/Irritation                                                          | Category 2      | H315: Causes skin irritation           |
| Serious Eye Damage/Eye Irritation                                                  | Category 2 / 2A | H319: Causes serious eye irritation    |
| Specific target organ toxicity —<br>Single exposure (Respiratory tract irritation) | Category 3      | H335: May cause respiratory irritation |

Source:[1][2]

A key physical hazard associated with many fine organic powders, including MES, is the potential for a dust explosion.[2][3][4] This can occur if the powder is dispersed in the air in sufficient concentrations in the presence of an ignition source within a confined space.[2][4]

## Physical and Chemical Properties

Understanding the properties of MES powder is fundamental to its safe handling.

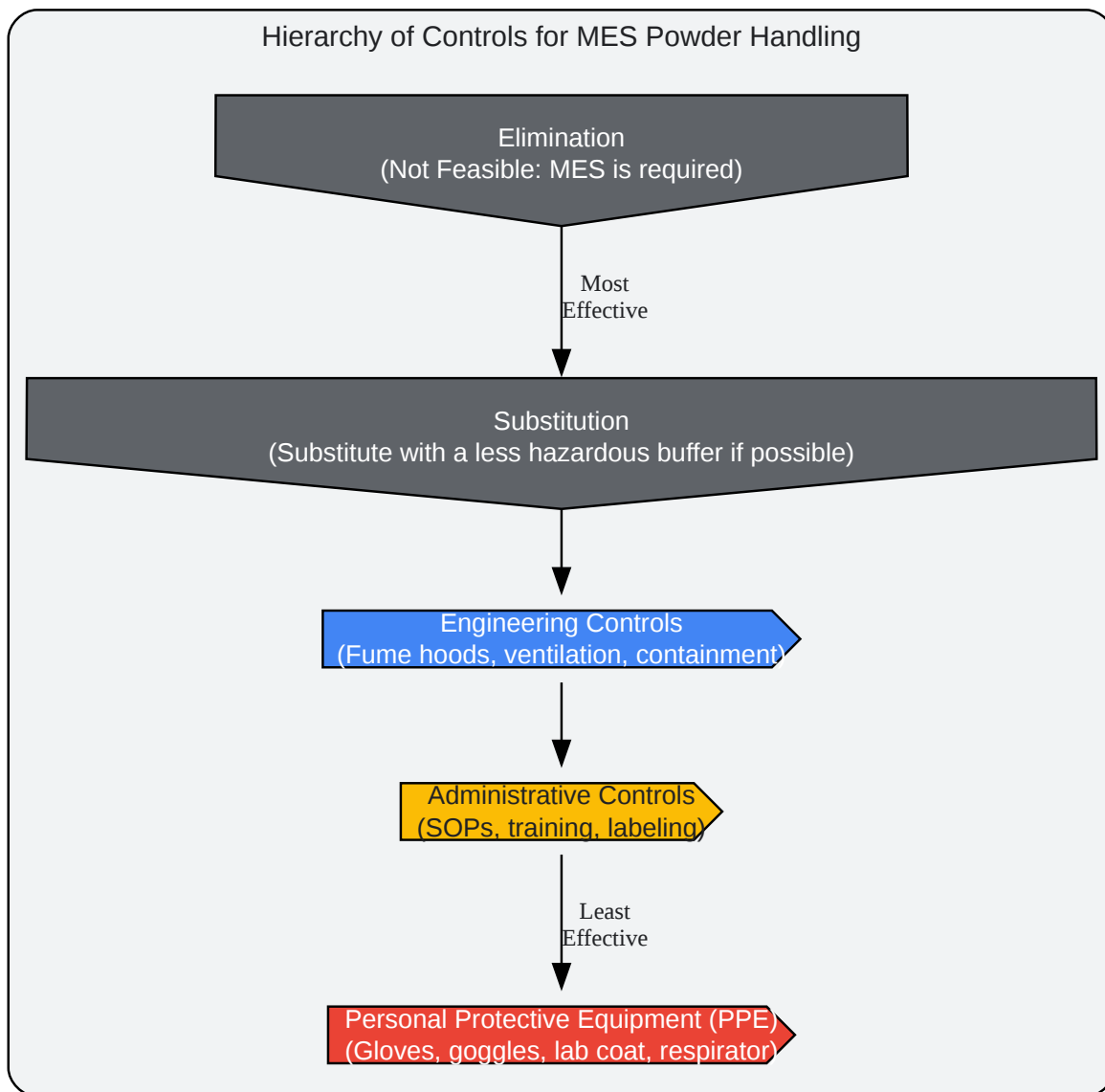
Table 2: Physical and Chemical Properties of MES Monohydrate

| Property          | Value                                                                 |
|-------------------|-----------------------------------------------------------------------|
| Appearance        | White crystalline powder                                              |
| Odor              | Odorless                                                              |
| Molecular Formula | $\text{C}_6\text{H}_{13}\text{NO}_4\text{S} \cdot \text{H}_2\text{O}$ |
| Molecular Weight  | 213.25 g/mol [5]                                                      |
| Melting Point     | >300 °C (>572 °F)[2][6]                                               |
| pH                | 3.5 - 5.5 (0.5M solution)[2]                                          |
| pKa               | 6.15 at 25°C[7]                                                       |
| Water Solubility  | Soluble[5]                                                            |
| Vapor Pressure    | Negligible[2]                                                         |

Source:[2][5][6]

## Hierarchy of Controls

To mitigate the risks associated with MES powder, a hierarchical approach to hazard control should be implemented. This strategy prioritizes controls from most to least effective.



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Caption: Hierarchy of hazard controls for handling MES powder.

## Safe Handling and Storage

### 4.1 Handling

- Ventilation: Always handle MES powder in a well-ventilated area.[1][7] Use of a chemical fume hood or a powder weighing station with appropriate exhaust ventilation is highly

recommended to minimize inhalation of dust particles.[2][8]

- Avoid Dust Formation: Take care to avoid dispersing dust into the air.[2][9] Use non-sparking tools and clean up spills in a manner that does not generate airborne dust.[2]
- Hygiene: Do not eat, drink, or smoke in areas where MES powder is handled.[1][10] Wash hands thoroughly after handling the material.[1][2]

## 4.2 Storage

- Container: Keep the container tightly closed in a dry, cool, and well-ventilated place.[2][5][9]
- Conditions to Avoid: Avoid exposure to excess heat and incompatible materials.[5][9]
- Incompatible Materials: Store away from strong oxidizing agents.[5][9]

## Personal Protective Equipment (PPE)

Appropriate PPE is mandatory when handling MES powder to prevent exposure.[1]

Table 3: Recommended Personal Protective Equipment (PPE)

| Protection Type        | Specification                                                                                                                                                                                                                 |
|------------------------|-------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Eye/Face Protection    | Wear chemical safety goggles or eyeglasses that comply with OSHA's eye and face protection regulations (29 CFR 1910.133) or European Standard EN166.[2]                                                                       |
| Skin Protection        | Wear appropriate protective gloves (e.g., nitrile) and a lab coat or other protective clothing to prevent skin exposure.[1][2]                                                                                                |
| Respiratory Protection | If ventilation is inadequate or for nuisance levels of dust, use a type N95 (US) or type P1 (EN 143) dust mask.[2] For higher exposure potential, a NIOSH-approved self-contained breathing apparatus may be necessary.[1][2] |

Source:[1][2]



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Caption: Standard handling workflow for MES powder in a laboratory setting.

## Emergency Procedures

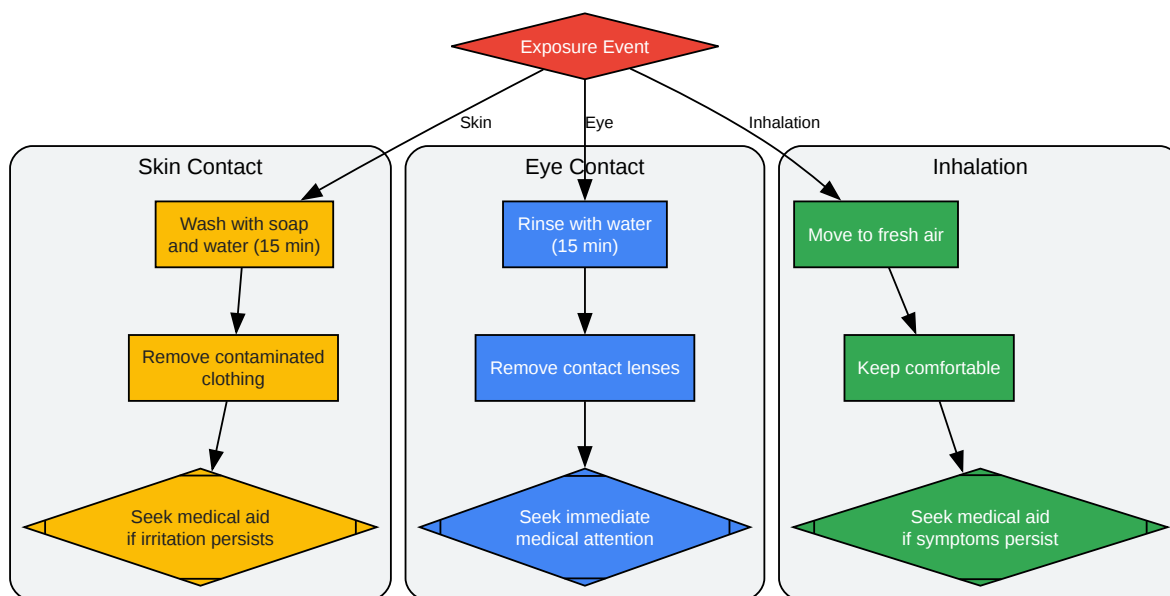
### 6.1 First Aid Measures

Immediate action is required in case of exposure.

Table 4: First Aid Measures for MES Powder Exposure

| Exposure Route | First Aid Procedure                                                                                                                                                                                   |
|----------------|-------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Inhalation     | Remove the person to fresh air and keep them comfortable for breathing.[1] If not breathing, give artificial respiration.[2] Seek medical attention if symptoms persist.                              |
| Skin Contact   | Wash the skin with plenty of soap and water for at least 15 minutes.[2][11] Remove contaminated clothing.[2] Get medical aid if irritation develops or persists.[2]                                   |
| Eye Contact    | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[2] Remove contact lenses if present and easy to do.[2] Seek medical attention. |
| Ingestion      | Do NOT induce vomiting. Rinse mouth with water.[2] Call a poison center or a doctor if you feel unwell.[1][2] Never give anything by mouth to an unconscious person.[2]                               |

Source:[1][2][11]



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Caption: Emergency first aid response flowchart for MES powder exposure.

## 6.2 Accidental Release Measures (Spills)

- Personal Precautions: Ensure adequate ventilation and wear the appropriate PPE as described in Section 5.0.[9][12] Evacuate unnecessary personnel from the area.[12]
- Environmental Precautions: Prevent the powder from entering drains, sewers, or public waters.[1][10]
- Cleanup Methods: Moisten the spilled material with water to reduce airborne dust.[2] Use non-sparking tools to mechanically recover the product.[1][2] Sweep or vacuum up the spillage and place it in a suitable, closed container for disposal.[9]

## 6.3 Fire-Fighting Measures



- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.<sup>[1][9]</sup>
- Specific Hazards: Thermal decomposition can release irritating and toxic fumes, including carbon oxides (CO, CO<sub>2</sub>), nitrogen oxides (NO<sub>x</sub>), and sulfur oxides.<sup>[5][9]</sup>
- Protective Equipment: Firefighters should wear full protective clothing and a self-contained breathing apparatus (SCBA).<sup>[1][2]</sup>

## Experimental Protocols

### 7.1 Protocol: Safe Weighing and Solution Preparation of MES Powder

- Preparation: Before handling the powder, confirm the laboratory's ventilation system is operational. Designate a specific workspace for the procedure, preferably within a chemical fume hood or powder containment hood.
- PPE: Don all required PPE: a lab coat, nitrile gloves, and chemical safety goggles. If not using a containment hood, a dust mask (N95 or equivalent) is required.
- Weighing: Place a weigh boat on a calibrated analytical balance inside the ventilated enclosure. Tare the balance. Carefully scoop the desired amount of MES powder onto the weigh boat using a clean spatula, minimizing any disturbance that could create dust.
- Dissolving: In the fume hood, place a beaker containing approximately 80% of the final desired volume of solvent (e.g., deionized water) on a stir plate.<sup>[7]</sup> Gently transfer the weighed MES powder into the solvent. Avoid "dumping" the powder, which can create dust.
- Mixing: Begin stirring the solution slowly to dissolve the powder. Once dissolved, the pH can be adjusted as needed using NaOH or HCl.<sup>[7]</sup>
- Final Volume: Transfer the solution to a volumetric flask and add solvent to reach the final desired volume.
- Cleanup: Decontaminate the spatula and work surface using a wet wipe or towel. Dispose of the weigh boat and any contaminated wipes in the appropriate chemical waste container.
- Post-Procedure: Remove PPE and wash hands thoroughly with soap and water.

## 7.2 Protocol: Emergency Procedure for MES Powder Spill

- **Alert Personnel:** Immediately alert others in the vicinity of the spill.
- **Evacuate:** If the spill is large or has created a significant dust cloud, evacuate the immediate area.
- **Ventilate:** Ensure the area is well-ventilated. If safe to do so, increase exhaust ventilation.
- **Assess and Secure:** From a safe distance, assess the extent of the spill. Restrict access to the area.
- **Don PPE:** Before cleanup, don appropriate PPE, including a respirator, chemical resistant gloves, safety goggles, and a lab coat.
- **Contain and Clean:**
  - Gently cover the spill with damp paper towels or use a water mist to prevent dust from becoming airborne. Do not use a dry brush or compressed air.
  - Carefully scoop the moistened material into a clearly labeled, sealable waste container using non-sparking tools.
  - Perform a final decontamination of the area with wet wipes.
- **Disposal:** Dispose of the sealed waste container and all contaminated materials according to institutional and local environmental regulations.<sup>[1]</sup>
- **Reporting:** Report the incident to the laboratory supervisor or Environmental Health & Safety (EHS) department as per institutional policy.

## Waste Disposal

Dispose of MES powder and contaminated materials in accordance with all applicable federal, state, and local environmental regulations.<sup>[1][13]</sup> Do not allow the product to be released into the environment or sewage system.<sup>[1][12][13]</sup> Unused buffer or contaminated materials should be collected and handled by a licensed professional waste disposal service.<sup>[7]</sup>

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